

An In-depth Technical Guide to the Spectroscopic Characterization of C₁₅H₁₂N₂O₄

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	2-{{2-(Aminocarbonyl)anilino}carbonyl}benzoic acid
CAS No.:	18257-54-0
Cat. No.:	B185468

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A Representative Analysis of 6-(4-methoxyphenyl)-3-methyl-[1][2]oxazolo[5,4-b]pyridine-4-carboxylic acid

Disclaimer: Comprehensive experimental spectroscopic data for a single, specific isomer of C₁₅H₁₂N₂O₄ is not readily available in public databases. This guide therefore presents a detailed, representative analysis based on the plausible isomer 6-(4-methoxyphenyl)-3-methyl-[1][2]oxazolo[5,4-b]pyridine-4-carboxylic acid. The predicted data and interpretations are grounded in established principles of spectroscopic analysis and data from analogous molecular structures.

Introduction

The structural elucidation of novel chemical entities is a cornerstone of modern drug discovery and development. A compound with the molecular formula C₁₅H₁₂N₂O₄ presents a multitude of isomeric possibilities, each with potentially unique pharmacological properties. A definitive structural assignment is therefore non-negotiable and is achieved through the synergistic

application of multiple spectroscopic techniques. This guide provides an in-depth exploration of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for a representative isomer, 6-(4-methoxyphenyl)-3-methyl-[1][2]oxazolo[5,4-b]pyridine-4-carboxylic acid.

As a Senior Application Scientist, the focus of this document is not merely to present data, but to elucidate the causal relationships between molecular structure and spectral output. We will explore the "why" behind experimental choices and data interpretation, providing a self-validating framework for researchers and scientists.

The Target Analyte: A Structural Overview

The chosen representative isomer, 6-(4-methoxyphenyl)-3-methyl-[1][2]oxazolo[5,4-b]pyridine-4-carboxylic acid, possesses a rich array of functional groups that lend themselves to a thorough spectroscopic investigation.

Key Structural Features:

- **Heterocyclic Core:** A fused[1][2]oxazolo[5,4-b]pyridine system provides a rigid, electron-rich scaffold.
- **Aromatic Systems:** Two distinct aromatic rings—the fused pyridine and the 4-methoxyphenyl substituent—will exhibit characteristic signals.
- **Key Functional Groups:** A carboxylic acid (-COOH), a methoxy ether (-OCH₃), and a methyl (-CH₃) group offer unique spectroscopic handles for confirmation.

This combination of features allows for a comprehensive analysis where each spectroscopic technique provides complementary pieces of the structural puzzle.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Molecular Skeleton

NMR spectroscopy is arguably the most powerful tool for determining the precise connectivity of atoms in a molecule. For a compound of this complexity, both ¹H and ¹³C NMR are indispensable.

^1H NMR Spectroscopy: Proton Environments and Connectivity

The ^1H NMR spectrum provides information on the number of distinct proton environments, their electronic surroundings, and their proximity to other protons.

Predicted ^1H NMR Data (in CDCl_3 , 500 MHz)

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~11.0 - 13.0	Broad Singlet	1H	-COOH	The acidic proton of a carboxylic acid is typically highly deshielded and often appears as a broad signal due to hydrogen bonding and chemical exchange.
~8.50	Singlet	1H	H5 (pyridine)	This proton is on the pyridine ring, adjacent to a nitrogen atom and the fused oxazole ring, leading to significant deshielding.
~8.00	Doublet	2H	H2'/H6' (phenyl)	These protons are ortho to the electron-donating methoxy group but are part of an aromatic system attached to the heterocyclic core, resulting in a downfield shift.
~7.10	Doublet	2H	H3'/H5' (phenyl)	These protons are meta to the

methoxy group and experience its shielding effect, shifting them upfield relative to the other phenyl protons.

~3.90

Singlet

3H

-OCH₃

The protons of the methoxy group are shielded by the oxygen atom and typically appear as a sharp singlet.

~2.80

Singlet

3H

-CH₃

The methyl group attached to the oxazole ring is in a relatively shielded environment, appearing as a singlet.

Experimental Protocol: ¹H NMR Spectroscopy

- **Sample Preparation:** Dissolve approximately 5-10 mg of the analyte in ~0.7 mL of a deuterated solvent (e.g., CDCl₃ or DMSO-d₆) in a standard 5 mm NMR tube. The choice of solvent is critical; CDCl₃ is a good starting point for many organic molecules.[3]
- **Instrument Setup:** The spectrum should be acquired on a high-field NMR spectrometer (e.g., 400 MHz or higher) to achieve good signal dispersion.

- **Data Acquisition:** A standard pulse-acquire sequence is typically sufficient. Key parameters to set include the spectral width, acquisition time, and number of scans.
- **Data Processing:** The resulting Free Induction Decay (FID) is processed using a Fourier Transform. Phasing, baseline correction, and integration are then performed. Tetramethylsilane (TMS) is used as an internal standard for chemical shift referencing ($\delta = 0.00$ ppm).[4]

^{13}C NMR Spectroscopy: The Carbon Framework

The ^{13}C NMR spectrum reveals the number of unique carbon environments and provides information about their hybridization and functional group identity.

Predicted ^{13}C NMR Data (in CDCl_3 , 125 MHz)

Predicted Chemical Shift (δ , ppm)	Assignment	Rationale
~165-170	-COOH	The carbonyl carbon of a carboxylic acid is highly deshielded.
~160-165	C6 & C7a	Quaternary carbons within the fused heterocyclic system, deshielded by adjacent heteroatoms.
~150-155	C4' (phenyl)	The carbon atom bearing the methoxy group is deshielded by the oxygen.
~145-150	C3	Carbon in the oxazole ring, deshielded by nitrogen and oxygen.
~130-135	C2'/C6' (phenyl)	Aromatic carbons ortho to the methoxy group.
~125-130	C4 & C5	Carbons in the pyridine ring.
~120-125	C1' (phenyl)	The quaternary carbon of the phenyl ring attached to the heterocyclic core.
~115-120	C3'/C5' (phenyl)	Aromatic carbons meta to the methoxy group, shielded by its electron-donating effect.
~55-60	-OCH ₃	The carbon of the methoxy group.
~15-20	-CH ₃	The carbon of the methyl group attached to the oxazole ring.

Infrared (IR) Spectroscopy: Probing Functional Groups

IR spectroscopy is an excellent technique for identifying the functional groups present in a molecule by detecting their characteristic vibrational frequencies.

Predicted IR Absorption Bands

Wavenumber (cm ⁻¹)	Intensity	Vibration	Functional Group
3300-2500	Broad, Strong	O-H Stretch	Carboxylic Acid
~3100-3000	Medium	C-H Stretch	Aromatic
~2950-2850	Medium	C-H Stretch	-CH ₃ , -OCH ₃
~1720-1700	Strong	C=O Stretch	Carboxylic Acid
~1610, ~1580, ~1470	Medium-Strong	C=C Stretch	Aromatic Rings
~1550, ~1350	Strong	N=O Asymmetric & Symmetric Stretch	Nitro Group (in some isomers)
~1250	Strong	C-O Stretch	Aryl Ether
~1180	Strong	C-O Stretch	Carboxylic Acid

Causality in IR Spectroscopy: The broadness of the O-H stretch from the carboxylic acid is a direct result of intermolecular hydrogen bonding in the solid or liquid state.^[5] The position of the C=O stretch provides strong evidence for the carboxylic acid functional group, as it is distinct from the C=O stretches of ketones, aldehydes, or esters.^[5]

Experimental Protocol: Attenuated Total Reflectance (ATR)-IR

- **Sample Preparation:** A small amount of the solid sample is placed directly onto the ATR crystal (e.g., diamond or germanium).
- **Data Acquisition:** The sample is pressed against the crystal to ensure good contact. The IR spectrum is then recorded. This method requires minimal sample preparation compared to

traditional KBr pellets.

- Background Correction: A background spectrum of the clean ATR crystal is recorded and automatically subtracted from the sample spectrum.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation

Mass spectrometry provides the molecular weight of the compound and, through fragmentation analysis, offers further clues about its structure.

Predicted Mass Spectrometry Data

m/z	Ion	Rationale
284.08	$[M]^+$	Molecular ion peak.
285.09	$[M+H]^+$	Protonated molecular ion, common in ESI and APCI positive ion mode. [6]
283.07	$[M-H]^-$	Deprotonated molecular ion, common in ESI and APCI negative ion mode. [1]
239.08	$[M-COOH]^+$	Loss of the carboxylic acid group (45 Da).
269.06	$[M-CH_3]^+$	Loss of a methyl radical (15 Da).
253.05	$[M-OCH_3]^+$	Loss of a methoxy radical (31 Da).

Predicted data based on the monoisotopic mass of C₁₅H₁₂N₂O₄.[\[1\]](#)

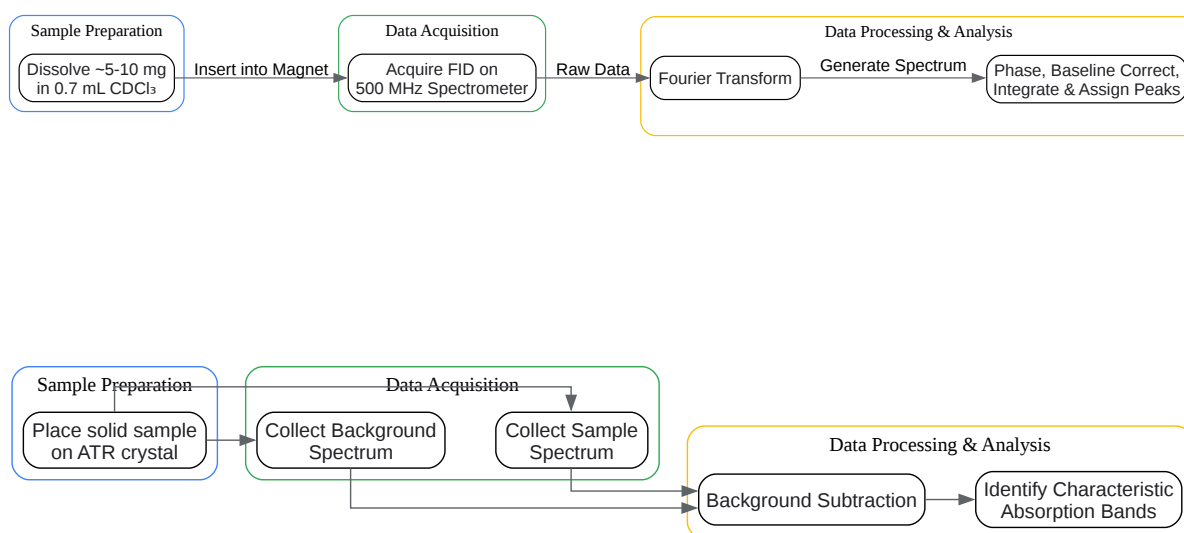
Experimental Protocol: Electrospray Ionization (ESI)-MS

- **Sample Preparation:** Prepare a dilute solution of the analyte (e.g., 1-10 $\mu\text{g/mL}$) in a suitable solvent such as methanol or acetonitrile.[6]
- **Infusion:** The solution is infused directly into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 $\mu\text{L/min}$).
- **Ionization:** A high voltage is applied to the infusion needle, creating a fine spray of charged droplets. The solvent evaporates, leading to the formation of gas-phase ions.
- **Mass Analysis:** The ions are guided into the mass analyzer (e.g., quadrupole, time-of-flight, or Orbitrap), which separates them based on their mass-to-charge ratio (m/z). High-resolution instruments can provide highly accurate mass measurements, allowing for the confident determination of the molecular formula.[7]

Visualizing the Analytical Workflows

The following diagrams illustrate the logical flow of each spectroscopic analysis.

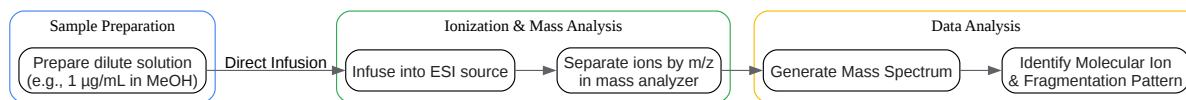
NMR Analysis Workflow



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Caption: Workflow for ATR-IR spectroscopic analysis.

MS Analysis Workflow



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Caption: Workflow for ESI-MS analysis.

Conclusion: A Synergistic Approach to Structural Certainty

The structural elucidation of a molecule like C₁₅H₁₂N₂O₄ is a process of accumulating and integrating evidence from multiple, orthogonal analytical techniques. ¹H and ¹³C NMR provide the detailed atomic connectivity and carbon framework. IR spectroscopy confirms the presence of key functional groups, such as the carboxylic acid and ether linkages. Finally, high-resolution mass spectrometry validates the molecular formula and provides further structural information through predictable fragmentation patterns.

By following the protocols and interpretive logic outlined in this guide, researchers, scientists, and drug development professionals can confidently approach the characterization of complex organic molecules, ensuring the scientific integrity and trustworthiness of their findings. Each technique serves as a self-validating system when its results are logically consistent with the others, leading to an unambiguous structural assignment.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Spectroscopic Characterization of $\text{C}_{15}\text{H}_{12}\text{N}_2\text{O}_4$]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b185468/docs#an-in-depth-technical-guide-to-the-spectroscopic-characterization-of-c15h12n2o4>]

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